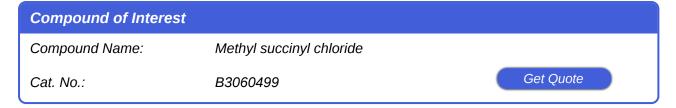


Physical and chemical properties of Methyl succinyl chloride.

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An In-depth Technical Guide to Methyl Succinyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl succinyl chloride, also known by its IUPAC name methyl 4-chloro-4-oxobutanoate, is a bifunctional organic compound featuring both a methyl ester and a highly reactive acyl chloride group.[1][2][3][4][5][6] This unique structure makes it a valuable intermediate in organic synthesis, particularly in the pharmaceutical and fine chemical industries.[7][8] Its ability to act as a versatile building block for introducing a four-carbon chain with differential reactivity at each end allows for the construction of complex molecular architectures.[8] This guide provides a comprehensive overview of the physical and chemical properties of methyl succinyl chloride, detailed experimental protocols, and its applications in drug development.

Physical Properties

Methyl succinyl chloride is a colorless to pale yellow liquid with a pungent odor.[1][2] It is sensitive to moisture and should be handled with care.[1][2] The key physical properties are summarized in the table below.



Property	Value	Reference(s)
CAS Number	1490-25-1	[1][2][3][4][5][6]
Molecular Formula	C ₅ H ₇ ClO ₃	[1][2]
Molecular Weight	150.56 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	58-65 °C at 3 mmHg (4 hPa)	[4][5]
Density	1.223 g/mL at 25 °C	[4]
Refractive Index (n20/D)	1.44	[4]
Flash Point	74 °C (closed cup)	[4]
Solubility	Reacts with water. Soluble in many organic solvents.	[1][2]

Chemical Properties

The chemical reactivity of **methyl succinyl chloride** is dominated by the acyl chloride functional group, which is a strong electrophile susceptible to nucleophilic attack.[2] The methyl ester group is significantly less reactive, allowing for selective transformations.

Reactivity

- Acylation Reactions: As a potent acylating agent, methyl succinyl chloride readily reacts
 with a variety of nucleophiles, including alcohols, amines, and thiols, to form the
 corresponding esters, amides, and thioesters.[2] These reactions typically proceed rapidly
 and are often carried out in the presence of a non-nucleophilic base, such as pyridine or
 triethylamine, to neutralize the hydrochloric acid byproduct.
- Reaction with Alcohols: The reaction with alcohols yields the corresponding diester of succinic acid. This is a standard esterification reaction where the alcohol oxygen acts as a nucleophile.
- Reaction with Amines: Primary and secondary amines react to form amides. The reaction is generally vigorous and exothermic.



- Hydrolysis: Methyl succinyl chloride is highly sensitive to moisture and hydrolyzes in the
 presence of water to form methyl hydrogen succinate and hydrochloric acid.[2] This
 necessitates handling the compound under anhydrous conditions.
- Friedel-Crafts Acylation: The acyl chloride group can participate in Friedel-Crafts acylation reactions with aromatic compounds in the presence of a Lewis acid catalyst, such as aluminum chloride, to introduce the 3-(methoxycarbonyl)propanoyl group onto the aromatic ring.

Stability and Storage

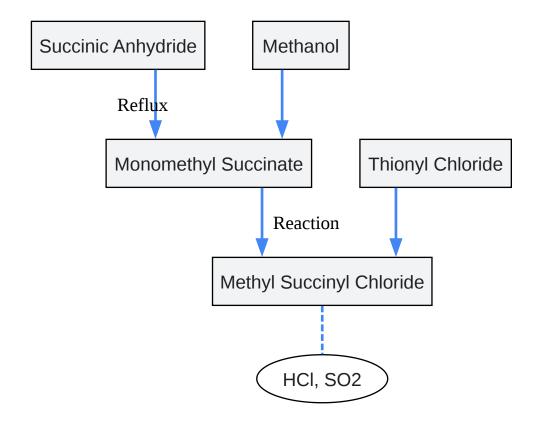
Methyl succinyl chloride is stable under anhydrous conditions.[9] It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture, heat, and sources of ignition.[9] It is incompatible with strong bases, alcohols, and oxidizing agents.[9]

Experimental Protocols Synthesis of Methyl Succinyl Chloride

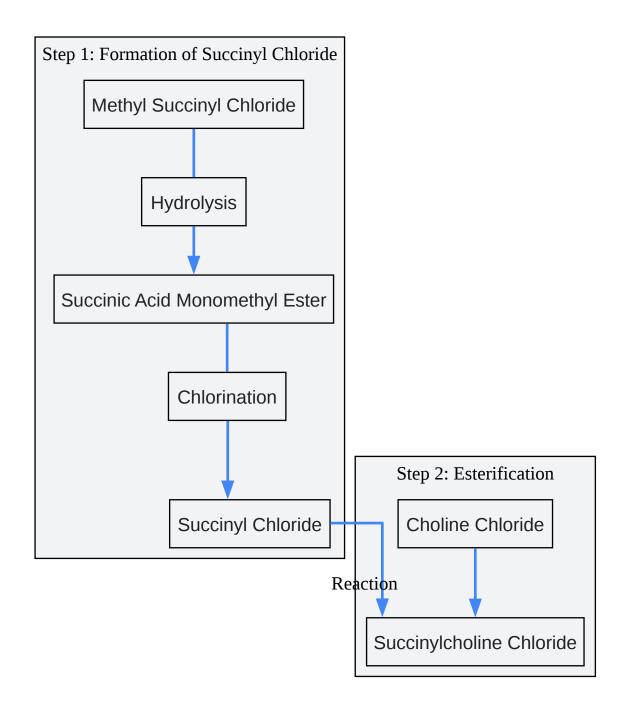
A common method for the preparation of **methyl succinyl chloride** is the reaction of monomethyl succinate with a chlorinating agent, such as thionyl chloride.

Experimental Workflow for Synthesis









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